

# An In-Depth Technical Guide to Terbufos Sulfone: Chemical Structure and Properties

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## Compound of Interest

Compound Name: Terbufos sulfone

Cat. No.: B165061

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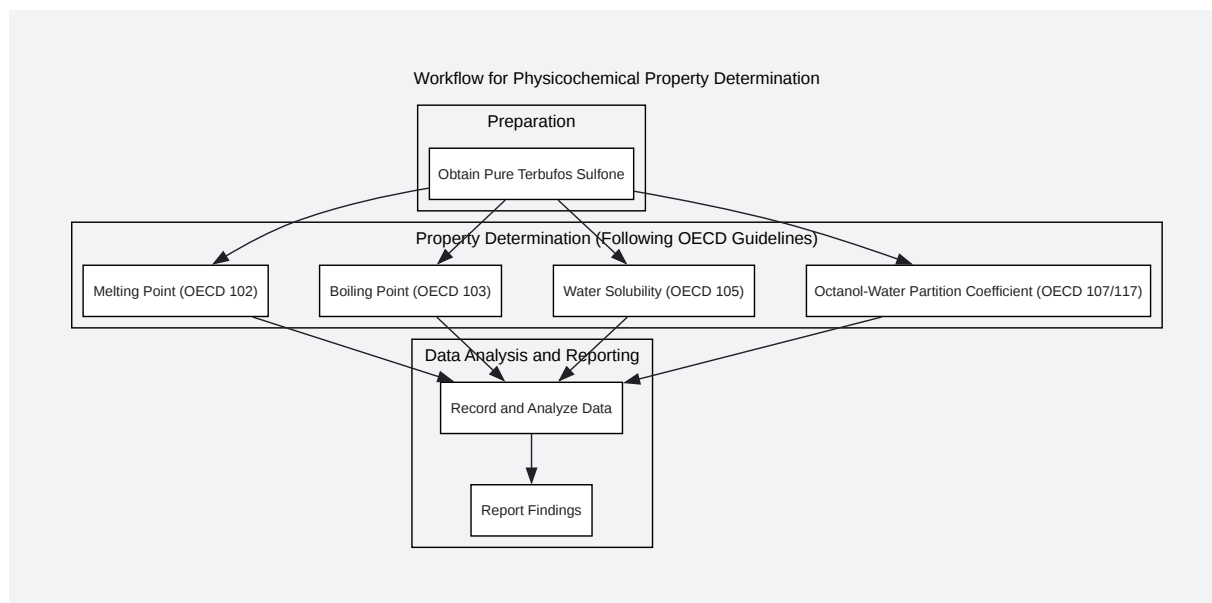
This technical guide provides a comprehensive overview of the chemical structure, properties, and analytical methodologies related to **terbufos sulfone**, a significant metabolite of the organophosphate insecticide terbufos. This document is intended to serve as a valuable resource for researchers and scientists involved in environmental monitoring, toxicology studies, and the development of related compounds.

## Chemical Identity and Structure

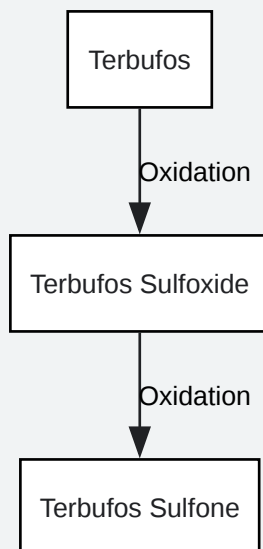
**Terbufos sulfone** is the fully oxidized metabolite of terbufos, where the thioether sulfur has been oxidized to a sulfone. This transformation is a key step in the bioactivation and degradation of the parent compound.

## Chemical Structure

The chemical structure of **terbufos sulfone** is characterized by a central phosphorus atom double-bonded to a sulfur atom, with two ethoxy groups and a sulfonylmethyl group attached.



## Metabolic Pathway of Terbufos to Terbufos Sulfone



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